

Technical Guide: Solubility of Diisopropyl Sulfate in Common Organic Solvents

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Compound of Interest

Compound Name: *Diisopropyl sulfate*

Cat. No.: *B1214918*

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Abstract

This technical guide provides a comprehensive overview of the current understanding of the solubility of **diisopropyl sulfate** in common organic solvents. **Diisopropyl sulfate** is a reactive chemical intermediate, and knowledge of its solubility is crucial for its safe handling, application in synthesis, and for the development of purification processes. This document collates available qualitative solubility data, outlines a general experimental protocol for quantitative solubility determination, and presents a visual workflow to guide laboratory practice. Due to a lack of publicly available quantitative data, this guide emphasizes the need for experimental determination of solubility for specific applications and provides the framework for such investigations.

Introduction

Diisopropyl sulfate (DIPS) is an organic compound with the chemical formula $C_6H_{14}O_4S$. It is primarily known as an intermediate in the production of isopropanol. Its high reactivity as an alkylating agent makes it a compound of interest in various chemical syntheses. However, this reactivity, particularly its hydrolysis in the presence of water to form isopropanol and sulfuric acid, complicates its handling and necessitates a thorough understanding of its behavior in different solvent systems.^[1] This guide addresses the critical aspect of its solubility in common organic solvents, a key parameter for its use in research and development.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **diisopropyl sulfate** is provided below.

Property	Value	Reference
CAS Number	2973-10-6	[1]
Molecular Formula	C ₆ H ₁₄ O ₄ S	[2]
Molecular Weight	182.24 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Sharp	[3]
Boiling Point	94 °C at 7 mmHg	[4]
Melting Point	-19 °C	[4]
Density	1.10 g/cm ³	[3]

Solubility of Diisopropyl Sulfate

Detailed quantitative solubility data for **diisopropyl sulfate** in a range of common organic solvents is not readily available in published literature. The information that exists is primarily qualitative.

Qualitative Solubility Data

The following table summarizes the available qualitative information on the solubility of **diisopropyl sulfate**.

Solvent	Solubility	References
Water	Slightly soluble (0.5%)	[3][4]
Alcohol (general)	Miscible	[3]
Ether (general)	Miscible	[3]
Chloroform	Sparingly soluble	[3][5]
Methanol	Sparingly soluble	[3][5]
Other Organic Solvents	Soluble	[1]

It is important to note that terms like "miscible," "sparingly soluble," and "soluble" are qualitative and the actual solubility can vary with temperature and the presence of impurities. For precise applications, experimental determination of solubility is highly recommended.

Experimental Protocol for Solubility Determination

While a specific, published experimental protocol for the determination of **diisopropyl sulfate** solubility was not identified, a generalized methodology can be established based on standard laboratory practices for determining the solubility of a liquid in an organic solvent.[6][7][8]

Materials and Equipment

- **Diisopropyl sulfate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Thermostatically controlled shaker or magnetic stirrer with heating/cooling capabilities
- Calibrated flasks
- Syringes and filters (chemically resistant)
- Analytical instrumentation for quantification (e.g., Gas Chromatography with a Flame Ionization Detector - GC-FID, or High-Performance Liquid Chromatography - HPLC)

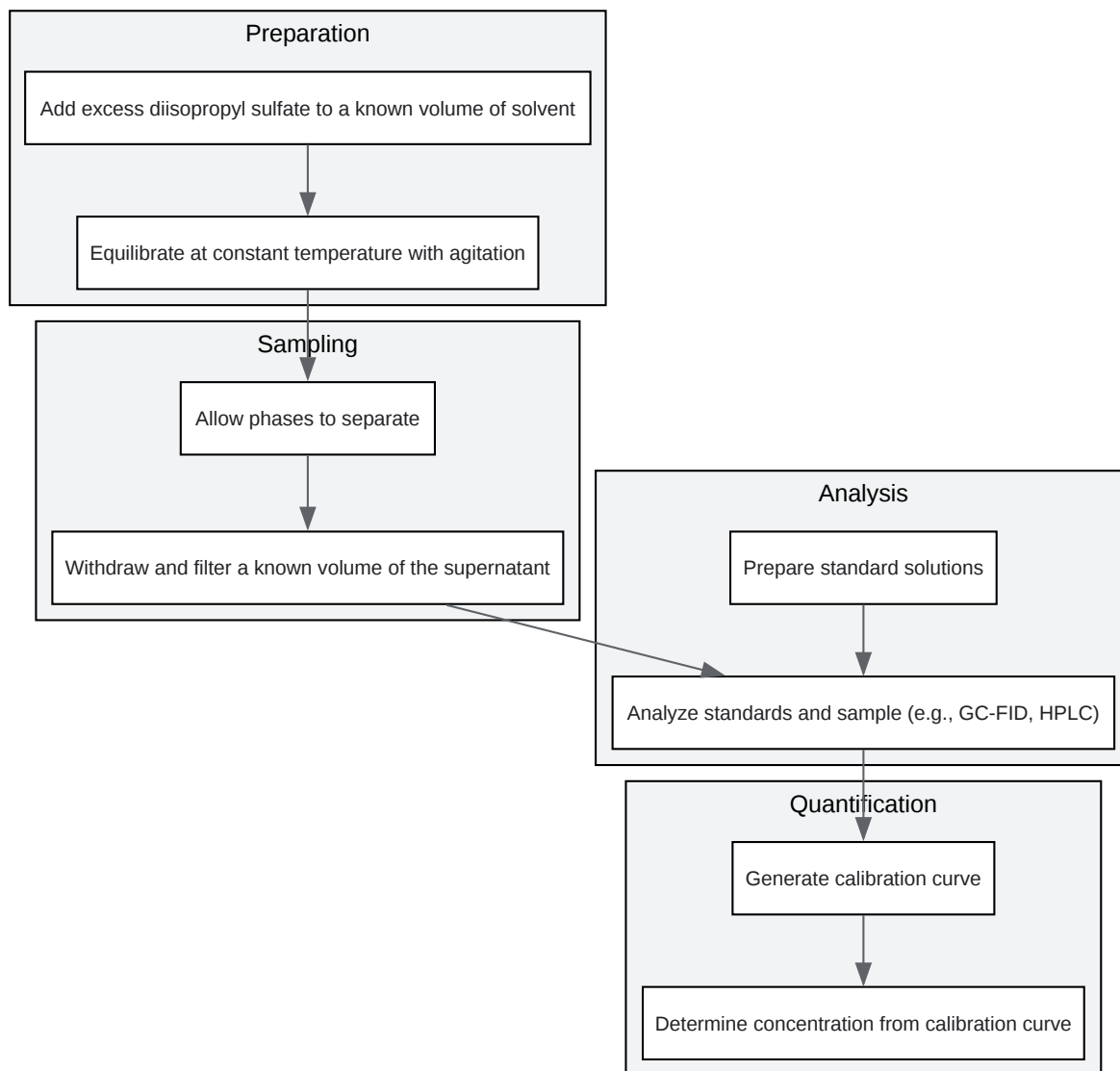
Generalized Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **diisopropyl sulfate** to a known volume of the selected organic solvent in a sealed, calibrated flask.
 - Equilibrate the mixture at a constant, controlled temperature using a thermostatic shaker or stirrer. The time required to reach equilibrium should be determined experimentally (e.g., by taking measurements at different time points until the concentration of the solute in the solvent remains constant). A minimum of 24 hours is often recommended.
- Phase Separation:
 - Once equilibrium is reached, allow the mixture to settle.
 - Carefully withdraw a known volume of the supernatant (the saturated solution) using a syringe. It is crucial to avoid disturbing the undissolved phase.
 - Filter the withdrawn sample to remove any suspended microdroplets of the undissolved solute.
- Quantification:
 - Prepare a series of standard solutions of **diisopropyl sulfate** in the same solvent with known concentrations.
 - Analyze the standard solutions using a suitable analytical technique (e.g., GC-FID or HPLC) to generate a calibration curve.
 - Analyze the filtered saturated solution under the same conditions.
 - Determine the concentration of **diisopropyl sulfate** in the saturated solution by comparing its analytical response to the calibration curve.
- Data Reporting:

- Express the solubility in standard units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L), at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the generalized workflow for the experimental determination of the solubility of **diisopropyl sulfate** in an organic solvent.



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Caption: Generalized workflow for determining the solubility of **diisopropyl sulfate**.

Safety Considerations

Diisopropyl sulfate is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and is suspected of causing cancer.[9] Always consult the Safety Data Sheet (SDS) before use and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Conclusion

While there is a general understanding that **diisopropyl sulfate** is soluble in many organic solvents, precise quantitative data is lacking in the public domain. This guide has summarized the available qualitative information and presented a generalized experimental workflow for researchers to determine the solubility of **diisopropyl sulfate** in solvents relevant to their specific applications. The provided workflow and safety information are intended to facilitate the safe and effective use of this important chemical intermediate in a laboratory setting. Further research to establish a comprehensive, quantitative solubility profile of **diisopropyl sulfate** in a wide range of organic solvents would be a valuable contribution to the chemical sciences.

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